

Technical Guide for the sc-53116 (Thy-1/CD90) Antibody

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Compound of Interest

Compound Name: SC-53116 hydrochloride

Cat. No.: B1193648

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the monoclonal antibody sc-53116, focusing on its immunogen, target specificity, and applications in biomedical research. It has come to our attention that there may be some confusion regarding the target of this antibody. This guide clarifies that sc-53116 is specific for the Thy-1 antigen, also known as CD90, and not CD29 (Integrin $\beta 1$). The immunogen used to generate this antibody is of rat origin.

Immunogen and Antibody Specificity

The monoclonal antibody sc-53116, clone OX-7, was generated using thymocyte Thy-1 antigen of rat origin as the immunogen.^{[1][2]} Thy-1 is a 25-37 kDa glycosylphosphatidylinositol (GPI)-anchored cell surface protein that belongs to the immunoglobulin superfamily.^{[3][4]} It is a highly conserved molecule involved in various cellular processes, including cell adhesion, migration, and signal transduction.^{[5][6]}

Note on CD29: CD29, or Integrin $\beta 1$, is a distinct cell surface protein with a different structure and function.^{[7][8][9]} While both Thy-1 and integrins are involved in cell adhesion, they are separate molecular entities. The sc-53116 antibody is not directed against CD29. For research targeting CD29, alternative antibodies such as sc-374429 or sc-59829 from Santa Cruz Biotechnology are appropriate.^{[10][11]}

Characteristics of the Immunogen: Rat Thy-1 Antigen

The Thy-1 antigen from rat thymocytes is a sialoglycoprotein.^[12] It is expressed on various cell types, including thymocytes, neurons, hematopoietic stem cells, and fibroblasts.^[13] The molecular weight of the glycosylated Thy-1 protein can range from 25 to 37 kDa.^[1]

Antibody Data and Applications

The sc-53116 antibody is a mouse monoclonal IgG1 κ antibody.^[2] It is recommended for the detection of the Thy-1.1 antigenic determinant in mouse, rat, and human samples.^[1]

Quantitative Data Summary

Property	Value	Source
Catalog Number	sc-53116	Santa Cruz Biotechnology
Clone	OX-7	^[14]
Host Species	Mouse	^[14]
Isotype	IgG1 κ	^[2]
Immunogen	Rat thymocyte Thy-1 antigen	^[1] ^[2]
Target	Thy-1 (CD90)	^[14]
Reactivity	Mouse, Rat, Human	^[14]
Molecular Weight	25-37 kDa (glycosylated)	^[1]

Recommended Applications and Starting Dilutions

Application	Starting Dilution	Dilution Range
Western Blotting (WB)	1:200	1:100 - 1:1000
Immunoprecipitation (IP)	1-2 µg per 100-500 µg of total protein	-
Immunofluorescence (IF)	1:50	1:50 - 1:500
Immunohistochemistry (IHC) (Paraffin)	1:50	1:50 - 1:500
Flow Cytometry (FCM)	1 µg per 1 x 10 ⁶ cells	-
Data sourced from Santa Cruz Biotechnology datasheet. [1]		

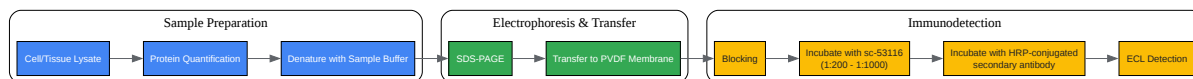
Experimental Protocols

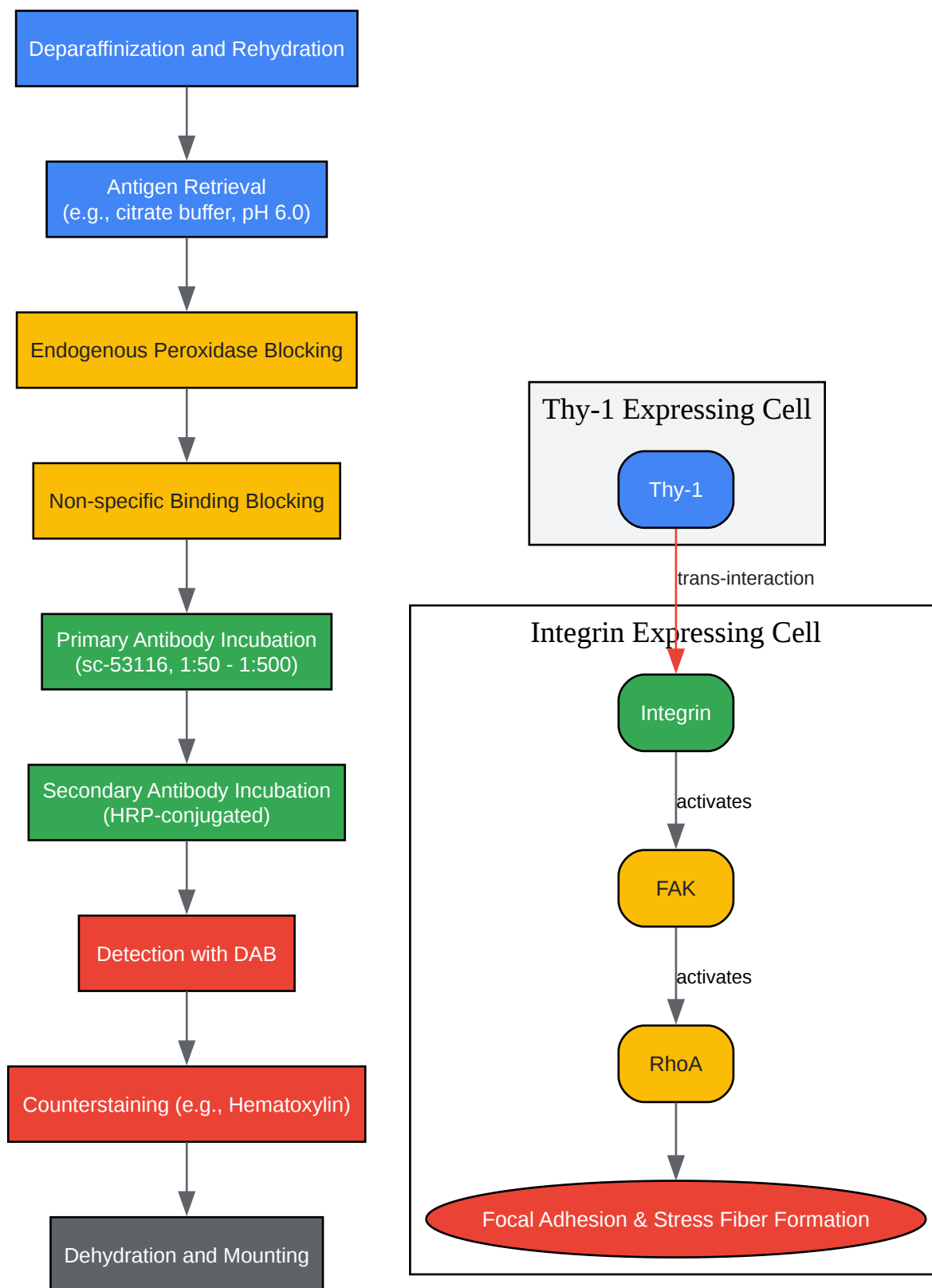
The following are detailed methodologies for key experiments using the sc-53116 antibody, adapted from standard protocols.

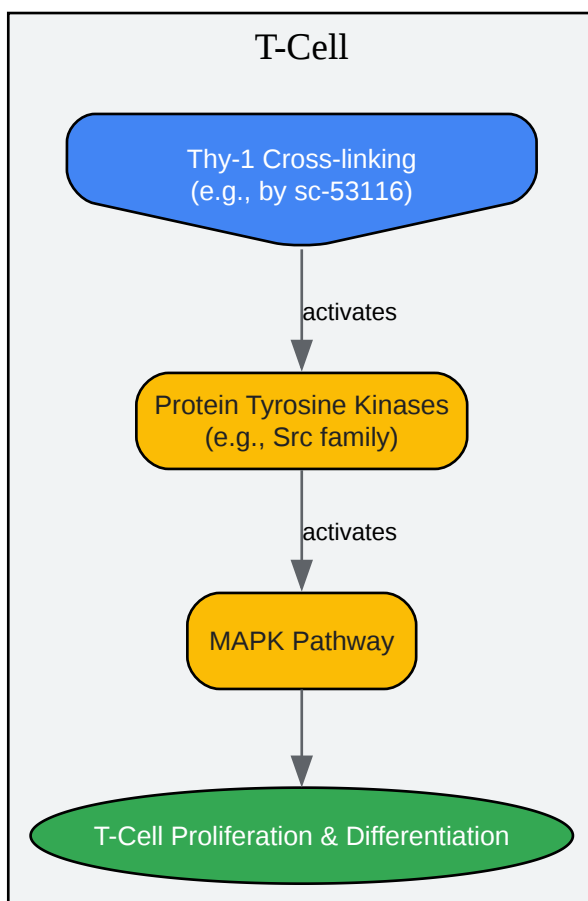
Western Blotting

This protocol outlines the detection of Thy-1 in cell lysates or tissue extracts.

Workflow for Western Blotting







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